

# Basic Red 76: A Technical Guide to its Physicochemical Properties and Synthesis

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## Compound of Interest

Compound Name: Basic red 76

Cat. No.: B109182

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Basic Red 76**, a cationic azo dye. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in their work, for example, as a staining agent, a model compound for dye-protein interaction studies, or in the development of diagnostic tools. This document summarizes key quantitative data, outlines the classical synthesis protocol, and provides a visual representation of the synthesis workflow.

## Core Physicochemical Data

The fundamental properties of **Basic Red 76** are summarized in the table below for easy reference and calculation.

Property	Value	Source(s)
Chemical Formula	C <sub>20</sub> H <sub>22</sub> ClN <sub>3</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	371.9 g/mol	[1][2]
CAS Number	68391-30-0	[3][4][5]
Appearance	Red powder	[5]
Melting Point	200 °C	[5]
Solubility	Soluble in Water & Ethanol	[2]
logP (Octanol-Water Partition Coefficient)	-1.78	[5]

## Synthesis of Basic Red 76: An Experimental Protocol

The synthesis of **Basic Red 76** is a classic example of azo dye formation, involving a two-step process: diazotization of a primary aromatic amine followed by an azo coupling reaction with an aromatic alcohol.[5][6] This process is a foundational technique in organic chemistry and is relevant for researchers interested in synthesizing their own dyes or understanding the chemistry of azo compounds.

### Step 1: Diazotization of o-Anisidine

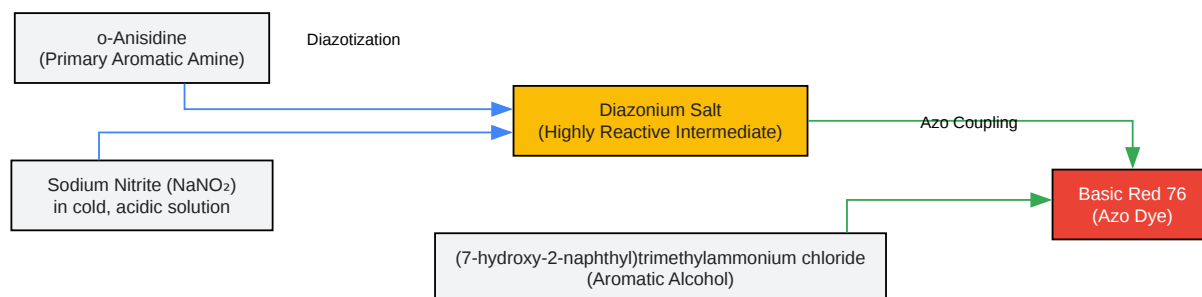
The first step involves the conversion of a primary aromatic amine, o-anisidine (2-methoxyaniline), into a diazonium salt.[5][6] This reaction is typically carried out in a cold, aqueous acidic solution with sodium nitrite.[5][6] The resulting diazonium salt is highly reactive and is used immediately in the next step.

### Step 2: Azo Coupling

The highly reactive diazonium salt is then quickly reacted with an aromatic alcohol, specifically (7-hydroxy-2-naphthyl)trimethylammonium chloride, in an arylazo-dehydrogenation reaction.[5][6] This coupling reaction results in the formation of the azo dye, **Basic Red 76**.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Basic Red 76**.



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## References

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